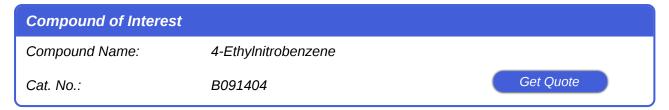


An In-depth Technical Guide to the Hazards and Toxicity of 4-Ethylnitrobenzene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethylnitrobenzene is a nitroaromatic compound with significant toxicological properties of concern for researchers and professionals in drug development and chemical synthesis. This document provides a comprehensive overview of the known hazards and toxicity of **4-Ethylnitrobenzene**, drawing on available data and information from structurally related compounds. The primary toxicological effect is methemoglobinemia, a condition resulting from the oxidation of hemoglobin in red blood cells, which impairs oxygen transport. Additionally, there are concerns regarding its potential for skin, eye, and respiratory irritation, as well as possible carcinogenicity and reproductive toxicity. This guide summarizes key toxicological data, outlines relevant experimental protocols for hazard assessment, and provides visual representations of toxicological pathways and experimental workflows to facilitate a deeper understanding of the risks associated with this compound.

Physicochemical Properties

A clear understanding of the physicochemical properties of **4-Ethylnitrobenzene** is fundamental to assessing its toxicological profile and handling it safely in a laboratory setting.



Property	Value	
Molecular Formula	C ₈ H ₉ NO ₂ [1][2]	
Molecular Weight	151.17 g/mol [3]	
Appearance	Light yellow to orange clear liquid[4]	
CAS Number	100-12-9[3]	

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. **4-Ethylnitrobenzene** is classified with the following hazards:

Hazard Class	Category	Hazard Statement	
Skin Irritation	2	H315: Causes skin irritation[1]	
Eye Irritation	2	H319: Causes serious eye irritation[1]	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]	
Acute Toxicity (Oral)	-	Toxic if swallowed[5]	
Acute Toxicity (Inhalation)	-	Toxic if inhaled[5]	
Carcinogenicity	-	Suspected of causing cancer[6]	
Reproductive Toxicity	-	May damage the unborn child[6]	
Specific Target Organ Toxicity (Repeated Exposure)	-	May be harmful to organs by prolonged and repeated exposure[6]	
Aspiration Hazard	-	May be fatal if swallowed and enters airways[6]	



Note: Some classifications are inferred from data on similar compounds or general hazard assessments.

Toxicological Data

Quantitative toxicological data for **4-Ethylnitrobenzene** is not readily available in the public domain. The following table presents data for the closely related compound, Nitrobenzene, to provide an estimate of its potential toxicity.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	640 mg/kg	(Data for Nitrobenzene)
LD50	Rabbit	Dermal	780 mg/kg	(Data for Nitrobenzene)
LC50	Rat	Inhalation	2.6 mg/L (4h)	(Data for Nitrobenzene)

Mechanisms of Toxicity

The primary mechanism of toxicity for **4-Ethylnitrobenzene**, like other nitroaromatic compounds, is the induction of methemoglobinemia.[7] This condition is characterized by the oxidation of the ferrous iron (Fe²⁺) in hemoglobin to the ferric state (Fe³⁺), rendering it incapable of binding and transporting oxygen.

Metabolic Activation and Oxidative Stress

The toxicity of **4-Ethylnitrobenzene** is intrinsically linked to its metabolism. The nitro group is reduced in the body, primarily by NADPH-cytochrome P450 reductase and other nitroreductases, to form nitrosobenzene and ultimately N-phenylhydroxylamine. These intermediates can then undergo redox cycling, a process that generates reactive oxygen species (ROS) and leads to oxidative stress.





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Metabolic activation of **4-Ethylnitrobenzene**.

Symptoms of Methemoglobinemia

The clinical presentation of methemoglobinemia depends on the concentration of methemoglobin in the blood. Symptoms can range from cyanosis (a bluish discoloration of the skin) at lower levels to central nervous system depression, seizures, and potentially death at higher concentrations.[8]

Other Toxicological Endpoints Irritation

4-Ethylnitrobenzene is classified as an irritant to the skin, eyes, and respiratory system.[1] Direct contact can cause redness, inflammation, and discomfort. Inhalation of vapors may lead to irritation of the nasal passages and throat.

Carcinogenicity

While there is no definitive classification for **4-Ethylnitrobenzene**, it is suspected of causing cancer.[6] This is often inferred from data on nitrobenzene, which has been shown to be carcinogenic in animal studies.

Reproductive Toxicity

Similar to carcinogenicity, the reproductive toxicity of **4-Ethylnitrobenzene** is not well-studied. However, nitrobenzene is a known male reproductive toxicant in animals, causing effects such as decreased testicular weight and reduced sperm production.[9]

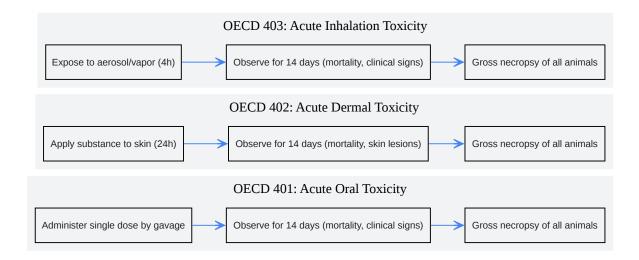


Experimental Protocols

The following are standardized OECD guidelines for assessing the toxicity of chemicals like **4-Ethylnitrobenzene**.

Acute Oral, Dermal, and Inhalation Toxicity

These tests are designed to determine the short-term toxicity of a substance following a single dose.



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Workflow for acute toxicity testing.

Skin and Eye Irritation

These protocols assess the potential of a substance to cause local irritation upon contact.

 OECD 404: Acute Dermal Irritation/Corrosion: A single dose of the test substance is applied to the skin of an animal (typically a rabbit) and observed for signs of erythema and edema over a period of up to 14 days.

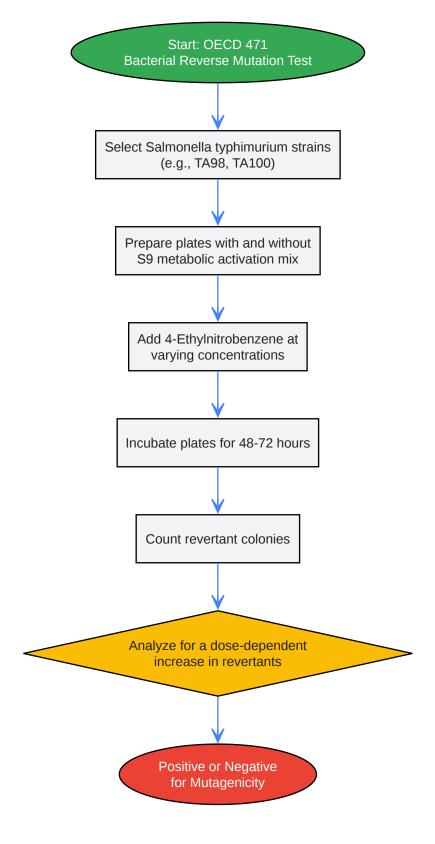


• OECD 405: Acute Eye Irritation/Corrosion: A single dose of the test substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The eye is then observed for up to 21 days for signs of corneal opacity, iritis, and conjunctival redness and swelling.

Genotoxicity

The Ames test is a widely used method for assessing the mutagenic potential of a chemical.





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